

An In-depth Technical Guide on the Physicochemical Properties of Cholesteryl Petroselinate

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Compound of Interest

Compound Name: *Cholesteryl petroselinate*

Cat. No.: *B15624195*

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Abstract: **Cholesteryl petroselinate**, the ester of cholesterol and petroselinic acid, is a lipid molecule of interest in various biological and pharmaceutical contexts. While a complete crystal structure determination for **cholesteryl petroselinate** is not publicly available, this guide provides a comprehensive overview of its known physicochemical properties, drawing upon data from related cholesteryl esters to infer its likely structural characteristics. This document summarizes available thermal analysis data, proposes detailed experimental protocols for its synthesis and characterization, and presents visualizations of experimental workflows.

Introduction to Cholesteryl Esters

Cholesteryl esters are a significant class of lipids, serving as the primary storage and transport form of cholesterol in the body.[1] The linkage of the rigid steroid ring system to a flexible fatty acyl chain results in unique physical properties, including complex polymorphic and mesomorphic (liquid crystal) behavior.[2] The existence of multiple crystalline forms, known as polymorphism, is a key characteristic of cholesteryl esters. These different polymorphs can exhibit variations in solubility, density, melting point, and mesomorphic behavior, which are

critical parameters in drug formulation and understanding pathological lipid deposits.[2][3] Cholesteryl esters are known to crystallize in different forms, commonly monolayer and bilayer structures.[2][4]

Physicochemical Properties of Cholesteryl Petroselinate

Cholesteryl petroselinate is identified by the CAS number 19485-80-4, with a molecular formula of $C_{45}H_{78}O_2$ and a molecular weight of 651.1 g/mol .[5]

Direct and detailed thermal analysis data for **cholesteryl petroselinate** is limited in the public domain. However, existing literature indicates that it displays distinct phase behavior. It is reported to form no smectic phase but exhibits a single monotropic cholesteric phase that is metastable.[2] Its transition temperature is noted to be quite low, a characteristic consistent with the position of the double bond in the petroselinic acid chain.[2] The enthalpy (ΔH) and entropy (ΔS) of this cholesteric transition are similar to those of short-chain saturated cholesteryl esters that only form a cholesteric mesophase.[2]

Table 1: Summary of Known Thermal Properties of **Cholesteryl Petroselinate**

Property	Observation	Citation
Mesophase Behavior	Monotropic cholesteric phase; no smectic phase observed.	[2]
Transition Temperature	Relatively low compared to other cholesteryl esters.	[2]
Transition Enthalpy (ΔH) & Entropy (ΔS)	Similar to short-chain saturated cholesteryl esters.	[2]

For comparison, the thermal properties of a related unsaturated cholesteryl ester, cholesteryl oleate, are well-documented, showing multiple phase transitions which can be studied by techniques like differential scanning calorimetry (DSC).

Crystalline Structure Analysis (Inferred)

A definitive crystal structure for **cholesteryl petroselinate** has not been reported. However, by examining the crystal structures of other cholesteryl esters, we can infer potential packing arrangements. For instance, cholesteryl 17-bromoheptadecanoate crystallizes in the monoclinic space group $P2_1$,^[6] while cholesteryl 4-[4-(4-n-hexylphenylethynyl)-phenoxy]butanoate is triclinic, $P1$.^[7] These structures reveal that the molecules typically pack with distinct regions of steroid skeletons and hydrocarbon chains.^[6] Given the presence of the cis-double bond in the petroselinic acid moiety, the acyl chain of **cholesteryl petroselinate** will have a bent conformation, influencing its packing and likely leading to less ordered crystalline phases compared to its saturated analogues.^[2]

Table 2: Crystallographic Data of Related Cholesteryl Esters

Compound	Crystal System	Space Group	Unit Cell Parameters	Citation
Cholesteryl 17-bromoheptadecanoate	Monoclinic	$P2_1$	$a = 7.663 \text{ \AA}$, $b = 10.311 \text{ \AA}$, $c = 55.96 \text{ \AA}$, $\beta = 103.10^\circ$	^[6]
Cholesteryl 4-[4-(4-n-hexylphenylethynyl)-phenoxy]butanoate	Triclinic	$P1$	$a = 10.527 \text{ \AA}$, $b = 13.151 \text{ \AA}$, $c = 16.991 \text{ \AA}$, $\alpha = 86.13^\circ$, $\beta = 98.96^\circ$, $\gamma = 105.43^\circ$	^[7]

Experimental Protocols

The following sections detail hypothetical but standard methodologies for the synthesis and characterization of **cholesteryl petroselinate**, based on established procedures for similar compounds.

A common method for synthesizing cholesteryl esters is through the esterification of cholesterol with the corresponding fatty acid or its more reactive acyl chloride derivative. A palladium-catalyzed cross-coupling reaction offers a modern and efficient alternative.^[8]

Protocol: Cross-Coupling Synthesis of **Cholesteryl Petroselinate**

- **Reactant Preparation:** In a microwave-safe vial, combine cholesterol (1.0 mmol), petroseloyl chloride (1.2 mmol), sodium tert-butoxide (1.5 mmol), and the palladium catalyst PdCl₂(dtbpf) (0.02 mmol).
- **Solvent Addition:** Add 5 mL of anhydrous 1,4-dioxane to the vial.
- **Reaction:** Seal the vial and place it in a microwave reactor. Heat the mixture to 100°C for 2 hours.^[8]
- **Work-up:** After cooling, dilute the reaction mixture with diethyl ether and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient.
- **Verification:** Confirm the structure of the purified **cholesteryl petroselinate** using ¹H NMR, ¹³C NMR, and mass spectrometry.

Growing single crystals suitable for X-ray crystallography is crucial for structure determination.

Protocol: Single Crystal Growth

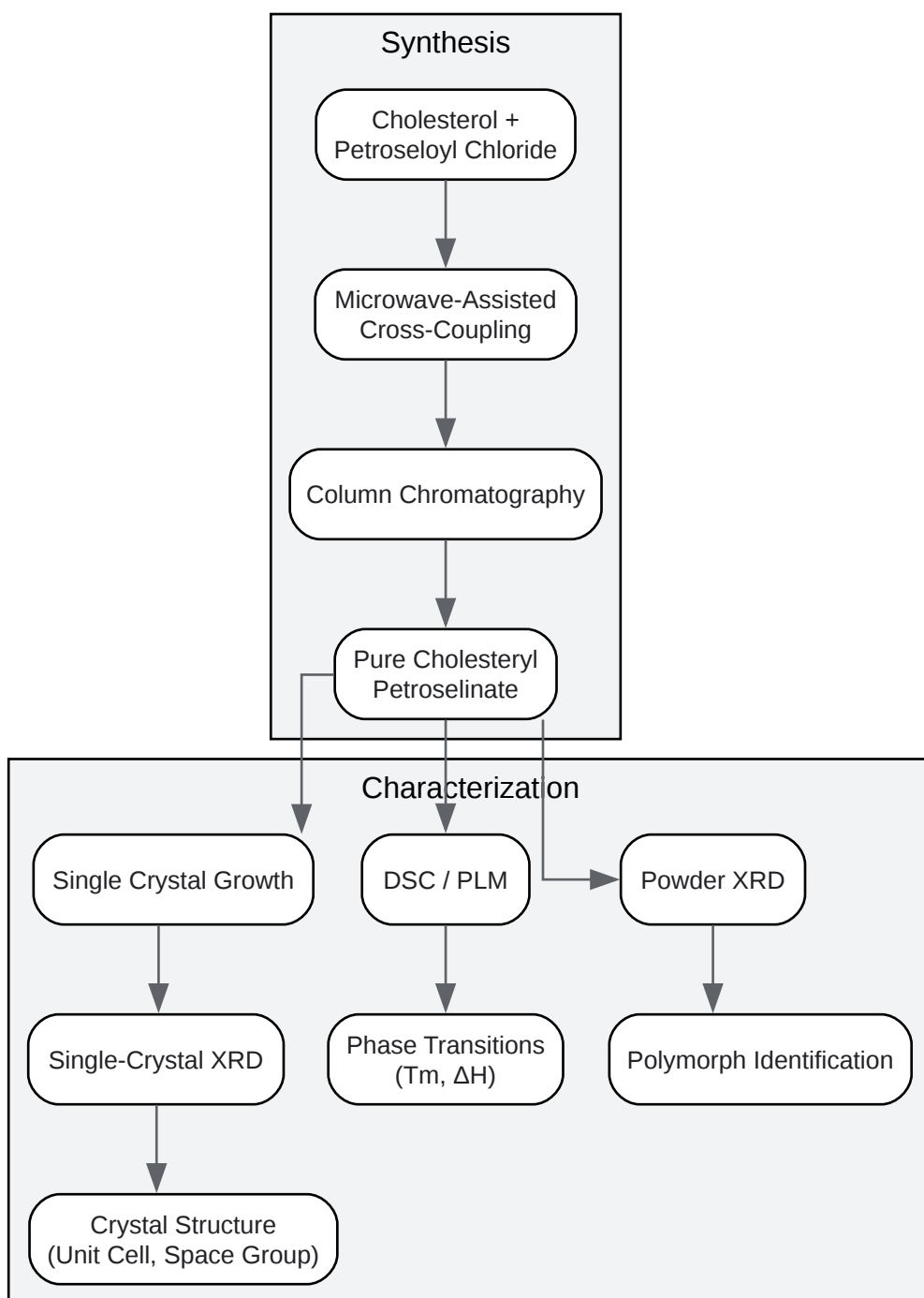
- **Solvent Selection:** Dissolve the purified **cholesteryl petroselinate** in a minimal amount of a suitable solvent (e.g., a mixture of chloroform and methanol, or acetone).
- **Slow Evaporation:** Place the solution in a clean vial, loosely capped, inside a larger beaker containing a small amount of a less volatile anti-solvent. Allow the solvent to evaporate slowly over several days at a constant temperature (e.g., 4°C or room temperature).
- **Crystal Harvesting:** Carefully harvest the resulting crystals using a nylon loop.

A combination of techniques is required to fully characterize the crystalline structure and thermal properties.

Protocol: Physicochemical Characterization

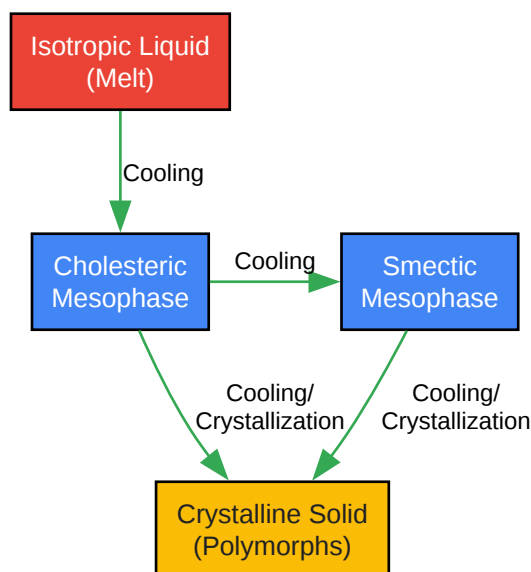
- **Single-Crystal X-ray Diffraction (SC-XRD):** Mount a suitable single crystal on a goniometer. Collect diffraction data at a controlled temperature (e.g., 100 K) using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K α or Cu K α radiation). Solve and refine the crystal structure using appropriate software (e.g., SHELXS, SHELXL).
- **Powder X-ray Diffraction (PXRD):** Analyze a polycrystalline sample to identify the bulk crystalline phase and assess purity. This is particularly useful for studying polymorphism.[\[9\]](#)
- **Differential Scanning Calorimetry (DSC):** Heat a small sample (2-5 mg) in a sealed aluminum pan at a controlled rate (e.g., 5-10°C/min) under an inert atmosphere (e.g., nitrogen). This will reveal melting points, transition temperatures, and associated enthalpy changes.[\[1\]](#)
- **Polarized Light Microscopy (PLM):** Observe the sample while heating and cooling on a hot stage to visualize the different phases (crystalline, liquid crystalline, isotropic liquid) and their textures.[\[1\]](#)

Visualizations



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Caption: Workflow for the synthesis and structural characterization of **cholesteryl petroselinate**.



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Caption: General phase transition pathway for a cholesteryl ester upon cooling from the melt.

Conclusion

While the precise three-dimensional atomic arrangement of **cholesteryl petroselinate** remains to be elucidated, this guide consolidates the available information regarding its physicochemical properties. The thermal data indicate a preference for a cholesteric liquid crystal phase over a smectic phase, likely influenced by the stereochemistry of its unsaturated acyl chain.[2] The provided experimental protocols offer a robust framework for future studies aimed at synthesizing high-purity **cholesteryl petroselinate** and obtaining single crystals for definitive structural analysis by X-ray diffraction. Such data would be invaluable for researchers in materials science and drug development, enabling a deeper understanding of how the molecular structure of cholesteryl esters dictates their bulk properties and biological interactions.

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